

Benchmarking Xenon-131 performance as a neutron absorber in reactors

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Compound of Interest

Compound Name: Xenon-131

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Xenon-131 as a Neutron Absorber: A Comparative Analysis

A comprehensive guide for researchers and scientists on the performance of **Xenon-131** as a neutron absorber in nuclear reactors, with a comparative analysis against other common neutron absorbers. This guide provides quantitative data, experimental context, and visual representations of key nuclear processes.

Xenon-131 (^{131}Xe), a stable isotope of xenon, plays a role in the neutron economy of nuclear reactors. While its sibling isotope, Xenon-135, is renowned for its exceptionally high neutron absorption cross-section, making it a significant reactor poison, ^{131}Xe also interacts with neutrons and warrants a detailed performance evaluation. This guide provides a comparative benchmark of ^{131}Xe 's neutron absorption capabilities against other critical neutron absorbers, including Xenon-135, Samarium-149, and Gadolinium, as well as materials commonly used in control rods.

Comparative Performance of Neutron Absorbers

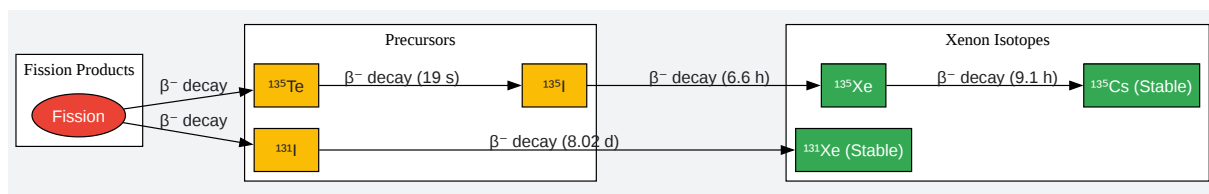
The efficacy of a neutron absorber is primarily determined by its neutron capture cross-section, measured in barns ($1 \text{ barn} = 10^{-28} \text{ m}^2$). This value represents the effective target area an atomic nucleus presents for capturing a neutron. The table below summarizes the thermal neutron capture cross-sections for ^{131}Xe and other notable neutron absorbers.

Isotope/Material	Thermal Neutron Capture Cross-Section (barns)	Natural Abundance of Absorbing Isotope (%)	Key Characteristics
Xenon-131 (^{131}Xe)	99.68[1]	21.23[2]	Stable fission product.
Xenon-135 (^{135}Xe)	~2,600,000[3][4][5]	Fission product	Extremely high cross-section, significant reactor poison, radioactive with a 9.1-hour half-life.[2]
Samarium-149 (^{149}Sm)	~42,000[6]	13.82[6]	Stable fission product, a major reactor poison.
Gadolinium (Natural)	High (due to ^{155}Gd and ^{157}Gd)	-	Used as a burnable poison and in control rods.[7][8][9][10] ^{157}Gd has one of the highest thermal neutron capture cross-sections of all stable isotopes.[7]
Boron-10 (^{10}B)	~3,840[11]	19.9	Commonly used in control rods.[11][12]
Cadmium-113 (^{113}Cd)	High	12.22	Used in control rods, highly energy-dependent cross-section.[13]
Hafnium (Natural)	Mediocre (but consistent across isotopes)	-	Used in control rods due to good mechanical properties and consistent absorption by its various isotopes.[13]

As the data indicates, ^{131}Xe possesses a modest neutron capture cross-section compared to the major neutron poisons like ^{135}Xe and ^{149}Sm . However, its presence as a stable fission product means it contributes to the overall neutron balance within a reactor over its operational lifetime.

Production and Decay Pathways

Understanding the formation and decay of xenon isotopes is crucial for reactor physics. ^{131}Xe is primarily a direct fission product but can also be formed through the decay of other fission products. The following diagram illustrates the simplified decay chain leading to the formation of stable xenon isotopes, including ^{131}Xe .



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Caption: Simplified decay chains for the formation of **Xenon-131** and Xenon-135.

Experimental Protocols for Measuring Neutron Capture Cross-Sections

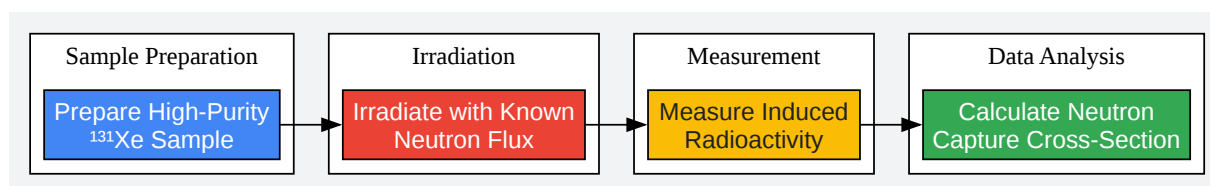
The determination of neutron capture cross-sections is a fundamental experimental task in nuclear physics. Several techniques are employed to measure these values with high precision.

1. Activation Method:

This is a common technique where a sample of the material of interest is irradiated with a known neutron flux.^[14] The neutron capture reactions induce radioactivity in the sample. By

measuring the activity of the product nuclei, the reaction rate and, consequently, the neutron capture cross-section can be determined.

Experimental Workflow for Activation Method:



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Caption: Workflow for the activation method to determine neutron capture cross-sections.

2. Time-of-Flight (TOF) Method:

The TOF method is used to measure neutron cross-sections as a function of neutron energy. [15] A pulsed neutron source is used, and the time it takes for neutrons to travel from the source to a detector is measured. This time-of-flight is directly related to the neutron's energy. By placing a sample in the neutron beam, the number of neutrons transmitted and the number of capture events can be measured as a function of energy.

3. Total Absorption and Moxon-Rae Detectors:

These methods involve the detection of prompt gamma-rays emitted immediately after a neutron is captured by a nucleus. [16][17] The energy of these gamma-rays is characteristic of the capturing nucleus. By measuring the gamma-ray spectrum, the neutron capture rate can be determined.

Conclusion

In summary, while **Xenon-131** does not possess the extraordinarily high neutron absorption cross-section of its isotope Xenon-135, it is a stable fission product that contributes to the overall neutron economy of a nuclear reactor. Its performance as a neutron absorber is modest in comparison to primary reactor poisons like ¹³⁵Xe and ¹⁴⁹Sm, as well as materials specifically

chosen for control rods and as burnable poisons like Gadolinium and Boron. The accurate measurement of its neutron capture cross-section, typically through methods like activation and time-of-flight, is essential for precise reactor modeling and safety analysis. Researchers and professionals in the nuclear field should consider the cumulative effect of such "minor" absorbers for a complete understanding of reactor behavior over its lifecycle.

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